

Introduction: Understanding the Profile of a Labeled Research Chemical

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Compound of Interest

Compound Name: 1,3-Dimethylthiourea-d6

CAS No.: 1329488-72-3

Cat. No.: B589348

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1,3-Dimethylthiourea-d6 is the deuterated analogue of 1,3-Dimethylthiourea (DMTU). In drug development and metabolic research, isotopic labeling is a critical tool for tracing the fate of molecules in pharmacokinetic and pharmacodynamic studies. While deuterium labeling does not typically alter the fundamental chemical reactivity or toxicological profile of a compound, it necessitates that researchers handle the labeled version with the same level of caution as the parent molecule.

This guide, intended for laboratory professionals, moves beyond a simple recitation of safety data sheet (SDS) points. It aims to provide a deeper, mechanistic understanding of the potential hazards associated with **1,3-Dimethylthiourea-d6** and to establish robust, self-validating protocols for its safe handling, storage, and disposal. As a Senior Application Scientist, my objective is to explain not just what to do, but why you're doing it, ensuring a culture of safety grounded in scientific principles.

It is critical to note that safety data for 1,3-Dimethylthiourea can vary between suppliers. This guide synthesizes available information, but users must always consult the specific SDS provided by their vendor before commencing any work.

Section 1: Chemical & Physical Identity

Understanding the basic properties of a chemical is the foundation of a thorough risk assessment. These characteristics influence its behavior under various laboratory conditions, from storage to dissolution and potential exposure.

| Property | Data | Source |
|-------------------|---|--------|
| Chemical Name | 1,3-Dimethylthiourea-d6 | - |
| Synonyms | 1,3-Dimethyl-2-thiourea-d6; Dimethylthiocarbamide-d6 | |
| CAS Number | 210100-51-7 | - |
| Parent CAS Number | 534-13-4 | |
| Molecular Formula | C ₃ H ₂ D ₆ N ₂ S | - |
| Appearance | Solid (form may vary, e.g., crystalline powder) | - |
| Purity | Typically >97.0% | [1] |

Section 2: Hazard Identification and Toxicological Profile

The primary hazard associated with 1,3-Dimethylthiourea is its potential toxicity, particularly upon ingestion, and its classification as a suspected carcinogen by some sources. There is notable variability in the GHS (Globally Harmonized System) classifications among major chemical suppliers, which underscores the importance of a cautious approach.

Summary of GHS Classifications Across Suppliers:

| Hazard Classification | Pictogram | Signal Word | Key Suppliers Citing This Hazard |
|---|--|-------------------|--|
| Acute Toxicity, Oral (Category 3 or 4) | Skull and Crossbones or Exclamation Mark | Danger or Warning | Fisher Scientific (Cat. 3), Sigma-Aldrich (Cat. 4), TCI (Cat. 4) |
| Suspected of Causing Cancer (Carcinogenicity, Category 2) | Health Hazard | Danger or Warning | Sigma-Aldrich, Chemos GmbH[2] |
| Suspected of Damaging Fertility or the Unborn Child (Reproductive Toxicity, Category 2) | Health Hazard | Warning | Chemos GmbH[2] |
| Causes Serious Eye Damage (Category 1) | Corrosion | Danger | Sigma-Aldrich |
| May Cause an Allergic Skin Reaction (Skin Sensitization, Category 1) | Exclamation Mark | Danger or Warning | Sigma-Aldrich, Fisher Scientific[3] |
| Harmful in Contact with Skin (Acute Toxicity, Dermal, Category 4) | Exclamation Mark | Danger | Sigma-Aldrich |
| Harmful/Toxic to Aquatic Life | Environment | Warning | Sigma-Aldrich, Chemos GmbH[2] |

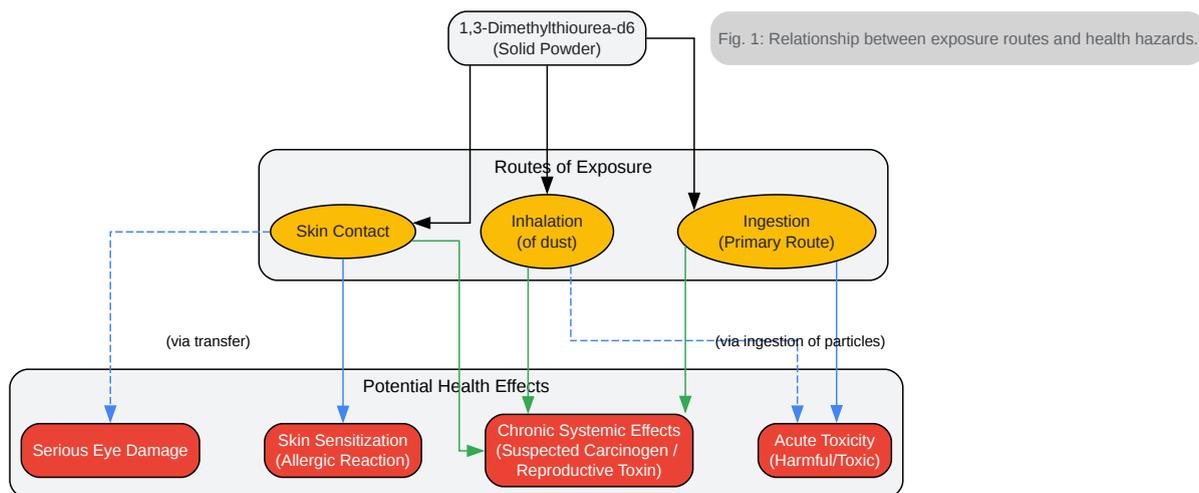
Note: Some suppliers, such as Loba Chemie, have listed the compound as not classified, highlighting the discrepancy in available data.[4]

Toxicological Insights:

- **Acute Toxicity:** The primary route of acute concern is ingestion. The classification as "Harmful if swallowed" or "Toxic if swallowed" means that even small quantities can cause adverse health effects. Always use engineering controls like a chemical fume hood when weighing or transferring the solid to prevent inhalation of dust that could lead to ingestion.
- **Carcinogenicity:** The "Suspected of causing cancer" (H351) classification is significant.^[5] This is based on limited evidence from animal studies or other data. The causality is not definitive in humans, but it mandates stringent exposure controls to minimize any potential long-term risk. All work should be conducted with the goal of zero exposure.
- **Skin Sensitization:** A sensitizer may not cause a reaction on first contact, but subsequent exposures can trigger an allergic response.^[3] This is why consistent use of appropriate gloves is non-negotiable, even when handling seemingly small amounts.

Hazard & Exposure Pathway Visualization

This diagram illustrates the logical flow from the chemical's intrinsic hazards to potential health outcomes based on the routes of exposure.



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Caption: Fig. 1: Relationship between exposure routes and health hazards.

Section 3: First-Aid and Emergency Measures

Rapid and correct response to an exposure is critical. All personnel working with this compound must be familiar with these procedures and the location of safety equipment.

| Exposure Route | First-Aid Protocol |
|----------------|--|
| Ingestion | IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician. Rinse mouth with water.[1] Do NOT induce vomiting. If the person is unconscious, never give anything by mouth. [6] |
| Inhalation | IF INHALED: Remove victim to fresh air and keep at rest in a position comfortable for breathing.[1] If the individual feels unwell or breathing is difficult, seek immediate medical attention. |
| Skin Contact | IF ON SKIN: Remove immediately all contaminated clothing.[1] Wash the affected area with plenty of soap and water. If skin irritation or a rash occurs, get medical advice. Contaminated work clothing should not be allowed out of the workplace. |
| Eye Contact | IF IN EYES: Rinse cautiously with water for several minutes.[1] Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes.[6] Immediately call a POISON CENTER or doctor, especially if classified as causing serious eye damage. |

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use dry chemical, foam, water spray, or carbon dioxide.[1]
- Specific Hazards: The compound is combustible.[7] Upon combustion, it may decompose and emit toxic fumes, including nitrogen oxides and sulfur oxides.[1] Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[4]

Section 4: Safe Handling and Exposure Control

The principle of ALARA (As Low As Reasonably Achievable) must guide all handling procedures. The goal is to create a self-validating system of controls where exposure is minimized by design.

Engineering Controls:

- Primary Containment: All work involving weighing, transferring, or preparing solutions of **1,3-Dimethylthiourea-d6** must be conducted in a certified chemical fume hood to prevent inhalation of dust and contain any potential spills.[4]
- Ventilation: Ensure good general laboratory ventilation to supplement the primary controls.[2]

Personal Protective Equipment (PPE):

- Hand Protection: Wear chemically resistant gloves (e.g., nitrile). Inspect gloves for tears or holes before each use. Change gloves immediately if they become contaminated.
- Eye/Face Protection: Wear chemical safety goggles or a face shield to protect against splashes or airborne particles.
- Skin and Body Protection: Wear a fully buttoned lab coat. For tasks with a higher risk of spillage, consider additional protective clothing like an apron or sleeves.
- Respiratory Protection: Under normal conditions within a fume hood, respiratory protection is not required. If engineering controls fail or for emergency response, a particulate filter respirator may be necessary.[7]

Workflow for Safe Handling of Solid **1,3-Dimethylthiourea-d6**

This diagram outlines the mandatory workflow for handling the solid compound, from preparation to cleanup.

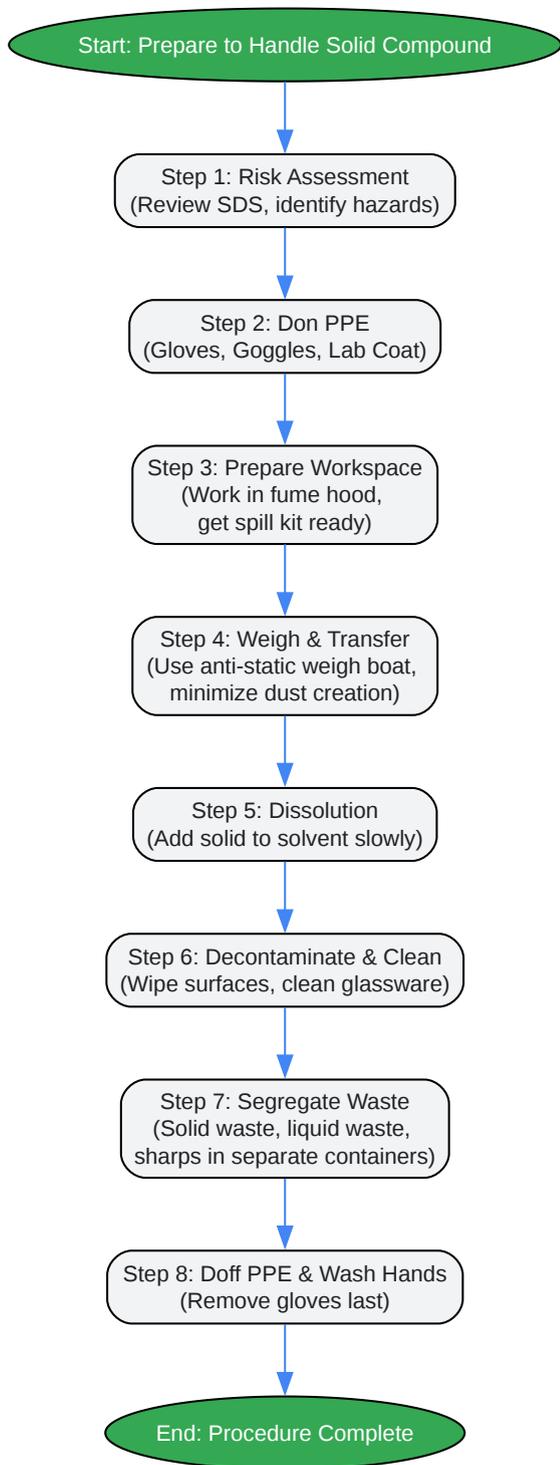


Fig. 2: Standard workflow for safely handling solid chemical.

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Caption: Fig. 2: Standard workflow for safely handling solid chemical.

Section 5: Storage and Stability

Proper storage is essential for maintaining the chemical's integrity and preventing hazardous situations.

- **Storage Conditions:** Store in a tightly closed container in a dry, cool, and well-ventilated area. [3][4]
- **Incompatible Materials:** Keep away from strong oxidizing agents, strong acids, and strong bases to prevent potentially vigorous or hazardous reactions.[3]
- **Chemical Stability:** The material is stable under recommended storage conditions.[4]

Section 6: Accidental Release and Disposal

A clear, pre-defined plan for spill cleanup and waste disposal is mandatory.

Accidental Release Measures (Spill Protocol):

- **Evacuate & Secure:** Evacuate non-essential personnel from the immediate area. Ensure adequate ventilation.
- **Control & Contain:** Prevent the further spread of the spill. For solid spills, avoid creating dust. [7] Moisten the material with water if appropriate to prevent it from becoming airborne.[7]
- **Cleanup:** Carefully sweep or scoop the solid material into a suitable container for disposal.[1] [4] Avoid dry sweeping that generates dust.
- **Decontaminate:** Clean the spill area thoroughly with soap and water.
- **Disposal:** Place all contaminated materials (including cleaning supplies and PPE) into a sealed, labeled container for hazardous waste disposal.

Waste Disposal:

Disposal must be conducted in accordance with all local, regional, and national regulations.[1]

Do not allow the chemical to enter drains or the environment, as it is considered harmful or toxic to aquatic life.[6]

Conclusion

1,3-Dimethylthiourea-d6 is a valuable research tool, but its safe use hinges on a comprehensive understanding of its potential hazards—including acute toxicity and suspected carcinogenicity. The variability in safety classifications across suppliers mandates a conservative approach, treating the compound with the highest level of warning indicated. By integrating robust engineering controls, consistent use of personal protective equipment, and adherence to the structured protocols outlined in this guide, researchers can effectively minimize exposure and ensure a safe laboratory environment. Always prioritize the information on the vendor-specific SDS as the ultimate authority for your materials.

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